

Application Notes and Protocols: GSK583 in a Mouse Peritonitis Model

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Compound of Interest

Compound Name: Gsk583

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These application notes provide a detailed overview and experimental protocols for utilizing **GSK583**, a potent and selective RIPK2 kinase inhibitor, in a mouse model of peritonitis. This information is intended to guide researchers in studying the anti-inflammatory effects of **GSK583** in the context of acute peritoneal inflammation.

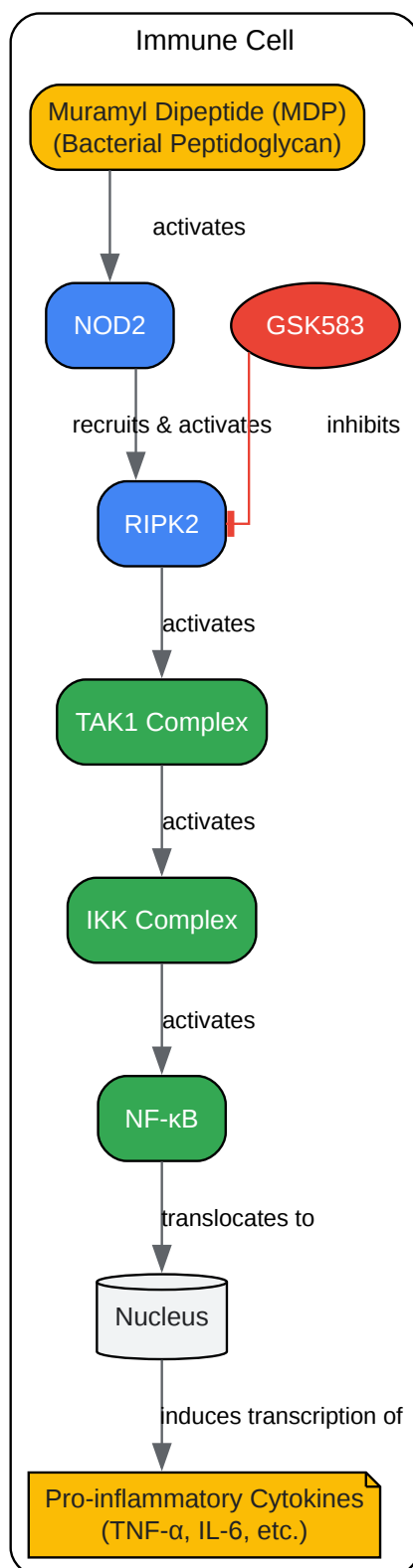
Introduction

GSK583 is a highly selective and potent inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2), a critical signaling node in the innate immune system.[1][2] RIPK2 is essential for the downstream signaling of the intracellular pattern recognition receptors NOD1 and NOD2, which recognize bacterial peptidoglycans.[2] Activation of the NOD1/2-RIPK2 pathway leads to the production of pro-inflammatory cytokines and chemokines, driving inflammatory responses. By inhibiting RIPK2, **GSK583** effectively blocks this cascade, making it a valuable tool for investigating the role of RIPK2 in inflammatory diseases.[1][2] The mouse peritonitis model is a widely used and robust in vivo assay to study acute inflammation, characterized by the rapid recruitment of leukocytes, primarily neutrophils, into the peritoneal cavity.

Mechanism of Action of GSK583

GSK583 is an orally active and selective inhibitor of RIPK2 kinase with an IC₅₀ of 5 nM.^[1] It functions by competing with ATP for the binding site on the RIPK2 kinase domain. This inhibition prevents the autophosphorylation and subsequent activation of RIPK2, thereby blocking the downstream activation of NF-κB and MAPK signaling pathways. Consequently, the production and release of key inflammatory mediators such as TNF-α, IL-6, and chemokines are suppressed.^[1]

Signaling Pathway



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Caption: **GSK583** inhibits RIPK2, blocking the NOD2 signaling cascade.

Experimental Protocols

This section provides detailed protocols for inducing peritonitis in mice and for the administration of **GSK583** to evaluate its anti-inflammatory efficacy.

Muramyl Dipeptide (MDP)-Induced Peritonitis Model

This model is particularly relevant for studying the effects of **GSK583** as MDP is a specific ligand for NOD2, which signals through RIPK2.

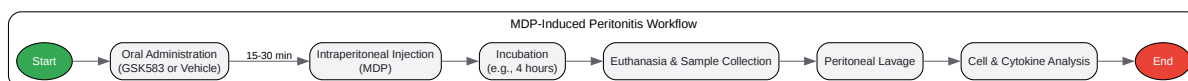
Materials:

- **GSK583**
- Vehicle (e.g., 0.5% methylcellulose)
- Muramyl dipeptide (MDP)
- Sterile phosphate-buffered saline (PBS)
- 8-12 week old C57BL/6 or BALB/c mice
- Gavage needles
- Syringes and needles (25-27G)
- Peritoneal lavage buffer (ice-cold PBS with 2 mM EDTA)
- FACS tubes
- Antibodies for flow cytometry (e.g., anti-Ly6G for neutrophils, anti-F4/80 for macrophages)
- Hemocytometer or automated cell counter
- Microcentrifuge tubes
- ELISA kits for cytokine analysis (e.g., TNF- α , IL-6, KC)

Procedure:

- **GSK583 Preparation:** Prepare a suspension of **GSK583** in the chosen vehicle at the desired concentrations (e.g., 0.1, 1, and 10 mg/kg).[1]
- **Animal Dosing:** Administer **GSK583** or vehicle orally (p.o.) to mice 15-30 minutes prior to the MDP challenge.[1]
- **Peritonitis Induction:** Prepare a solution of MDP in sterile PBS. Induce peritonitis by administering an intraperitoneal (i.p.) injection of MDP (e.g., 30 µg per mouse).[1]
- **Sample Collection:** At a predetermined time point post-MDP challenge (e.g., 4 hours for neutrophil recruitment), euthanize the mice.[1]
- **Peritoneal Lavage:** Expose the peritoneal cavity and perform a lavage by injecting 5-10 mL of ice-cold peritoneal lavage buffer. Gently massage the abdomen to dislodge cells, and then carefully collect the lavage fluid.
- **Cell Analysis:**
 - Determine the total number of cells in the lavage fluid using a hemocytometer or an automated cell counter.
 - Perform differential cell counts to quantify neutrophils, macrophages, and other immune cells using flow cytometry with specific cell surface markers.
- **Cytokine Analysis:** Centrifuge the peritoneal lavage fluid and collect the supernatant. Measure the levels of pro-inflammatory cytokines and chemokines (e.g., TNF-α, IL-6, KC) using ELISA kits.

Experimental Workflow



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References

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- [2. The Identification and Pharmacological Characterization of 6-\(tert-Butylsulfonyl\)-N-\(5-fluoro-1H-indazol-3-yl\)quinolin-4-amine \(GSK583\), a Highly Potent and Selective Inhibitor of RIP2 Kinase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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